

In-depth Technical Guide on the Synthesis and Manufacturing of Amilon

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Compound of Interest

Compound Name: *Amilon*

Cat. No.: *B12751582*

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Disclaimer: The information available in the public domain regarding a substance referred to as "**Amilon**" primarily points to a cosmetic ingredient, not a pharmaceutical compound. This guide is based on the available data for this cosmetic ingredient and does not pertain to any known therapeutic drug. The detailed manufacturing processes for commercial products are often proprietary and not fully disclosed in public literature.

Introduction to Amilon (Cosmetic Grade)

Amilon is a functional cosmetic powder produced by the IKEDA Corporation.[1][2] It is composed of spherical silica particles coated with Lauroyl Lysine.[1][2][3] This material is designed to offer a smoother texture in cosmetic formulations and to circumvent certain drawbacks associated with nylon powders, such as the absorption of preservatives like parabens.[1][2][3]

Key Characteristics:

- Composition: Silica and Lauroyl Lysine[1][2]
- Appearance: White powder[2]
- Particle Size: Average of 10 μm (ranging from 2-15 μm)[2]
- Amino Acid Content: 4.5 - 5.0%[2]

Core Components and Their Synthesis

The manufacturing of **Amilon** involves the synthesis and subsequent combination of its two primary components: spherical silica and lauroyl lysine.

Spherical silica is a well-established material in various industries, including cosmetics. The synthesis of monodisperse spherical silica particles is most famously achieved through the Stöber process.

Experimental Protocol: Stöber Process for Spherical Silica Synthesis

This protocol describes a general method for synthesizing spherical silica particles. The final particle size is dependent on factors such as reactant concentrations, temperature, and catalyst.

Materials:

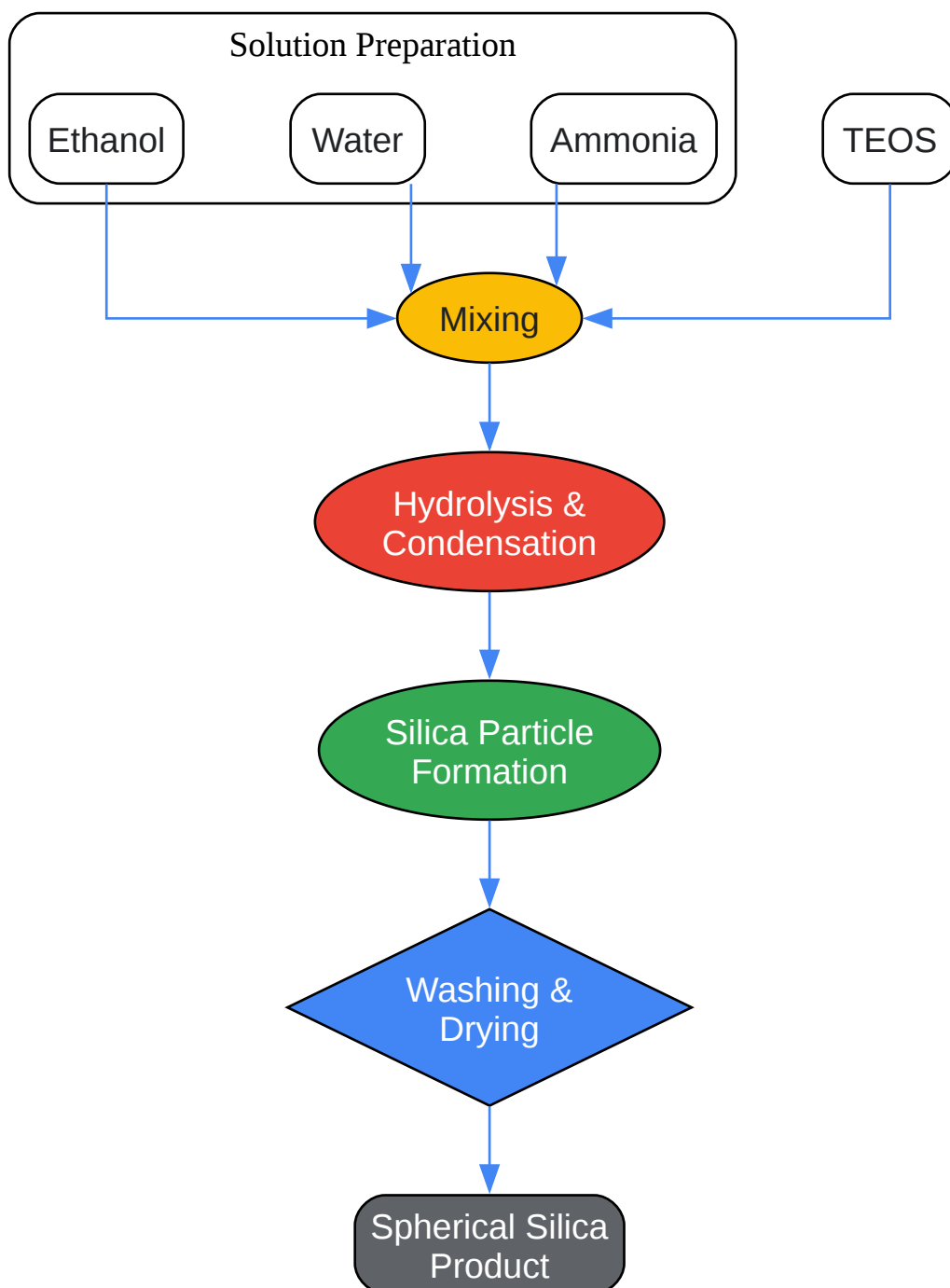
- Tetraethyl orthosilicate (TEOS)
- Ethanol (absolute)
- Ammonium hydroxide solution (28-30%)
- Deionized water

Procedure:

- A solution of ethanol, deionized water, and ammonium hydroxide is prepared in a reaction vessel.
- The solution is stirred at a constant temperature.
- Tetraethyl orthosilicate (TEOS) is added to the stirred solution.
- The hydrolysis and condensation of TEOS are initiated by the ammonia catalyst, leading to the formation of silica (SiO_2) particles.

- The reaction is allowed to proceed for several hours until the desired particle size is achieved.
- The resulting silica particles are then collected by centrifugation or filtration, washed with ethanol and water to remove unreacted reagents, and dried.

Logical Workflow for Silica Synthesis



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Caption: General workflow for spherical silica synthesis via the Stöber process.

Lauroyl lysine is an amino acid derivative formed by the acylation of lysine with lauric acid. This process creates an amide bond between the fatty acid and the amino group of lysine.

Experimental Protocol: Synthesis of Lauroyl Lysine

This is a generalized procedure for the N-acylation of an amino acid.

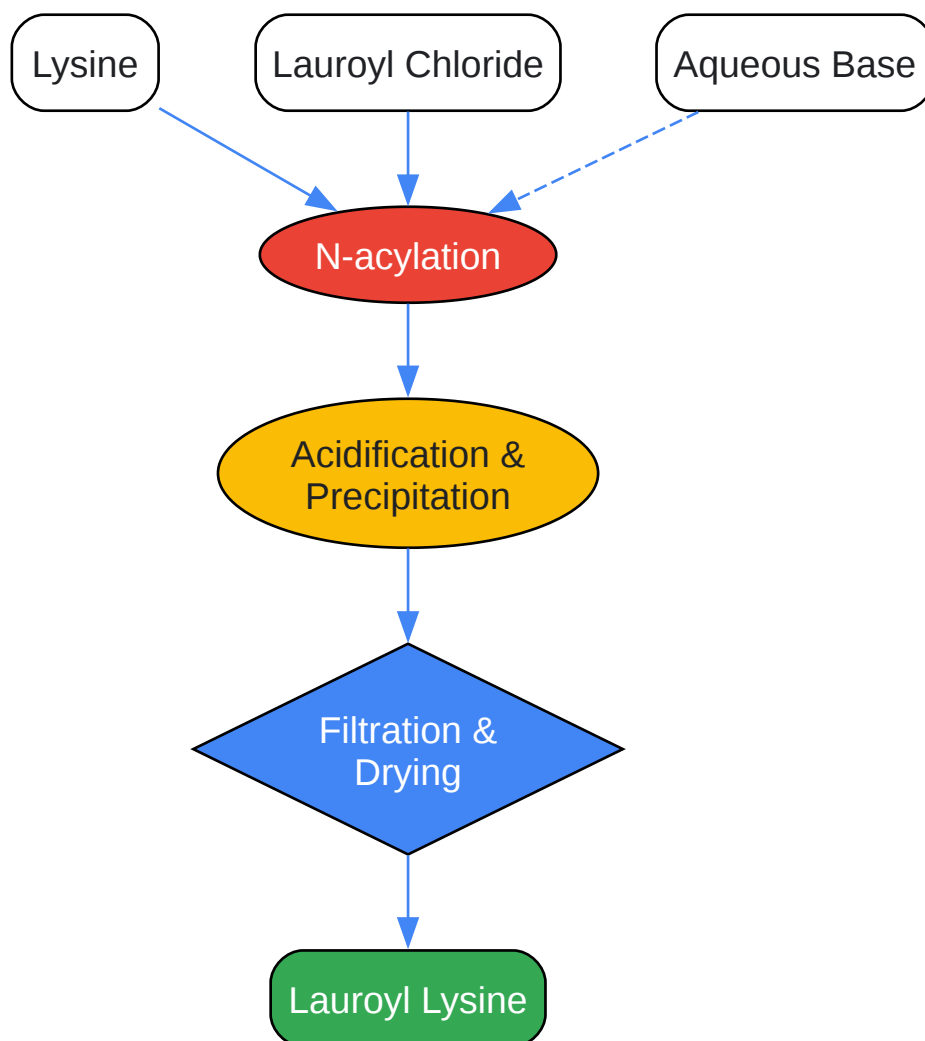
Materials:

- L-Lysine
- Lauroyl chloride
- A suitable solvent (e.g., a mixture of water and an organic solvent like dioxane)
- A base (e.g., sodium hydroxide) to maintain pH

Procedure:

- L-Lysine is dissolved in an aqueous basic solution.
- The solution is cooled in an ice bath.
- Lauroyl chloride, dissolved in an organic solvent, is added dropwise to the lysine solution with vigorous stirring.
- The pH of the reaction mixture is maintained in the alkaline range by the concurrent addition of a base solution.
- After the addition is complete, the mixture is stirred for several hours at room temperature.
- The product, lauroyl lysine, is then precipitated by acidifying the solution.
- The precipitate is filtered, washed with water, and dried to yield the final product.

Signaling Pathway for Lauroyl Lysine Synthesis



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Caption: Synthesis pathway for Lauroyl Lysine from Lysine and Lauroyl Chloride.

Manufacturing Process of Amilon

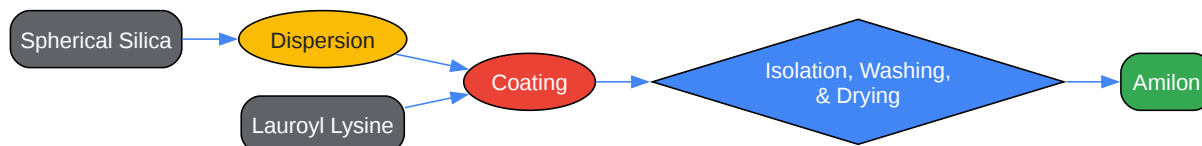
The final manufacturing step for **Amilon** involves coating the synthesized spherical silica particles with lauroyl lysine. While the precise industrial method is proprietary, a common approach for coating particles is through a wet chemical process.

Hypothesized Manufacturing Workflow

- Dispersion: The spherical silica particles are dispersed in a suitable solvent system.

- **Coating:** A solution containing lauroyl lysine is introduced into the silica dispersion under controlled conditions of temperature and pH. The coating process may be facilitated by surface modification of the silica to enhance adhesion.
- **Maturation:** The mixture is aged for a specific period to ensure uniform coating and strong bonding between the silica surface and the lauroyl lysine.
- **Isolation and Purification:** The coated particles are separated from the reaction medium via filtration or centrifugation.
- **Washing:** The isolated particles are washed to remove any unreacted lauroyl lysine and other residual chemicals.
- **Drying:** The final product, **Amilon**, is dried under controlled conditions to achieve the desired moisture content.

Overall Manufacturing Workflow for **Amilon**



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Caption: A hypothesized high-level manufacturing workflow for **Amilon**.

Quantitative Data

The following table summarizes the available quantitative data for the cosmetic ingredient **Amilon**, based on product datasheets.^[2]

Parameter	Value
Average Particle Size	10 µm
Particle Size Range	2 - 15 µm
Amino Acid Content	4.5 - 5.0 %

Note: Detailed quantitative data regarding reaction yields, purity of intermediates, and optimal reaction conditions for the industrial manufacturing of **Amilon** are not publicly available.

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